

# Application Note: Solid-Phase Extraction for Quizalofop-P-tefuryl Cleanup

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## Compound of Interest

Compound Name: Quizalofop-P-tefuryl

Cat. No.: B046060

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## Introduction

**Quizalofop-P-tefuryl** is a selective post-emergence herbicide used to control annual and perennial grass weeds in various broadleaf crops.[1][2] Its determination in environmental and food matrices is crucial for regulatory monitoring and ensuring food safety.[1] Solid-phase extraction (SPE) is a widely used technique for the cleanup and pre-concentration of **Quizalofop-P-tefuryl** from complex sample matrices prior to chromatographic analysis. This application note provides an overview of different SPE methods, including traditional SPE and QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe), for the efficient cleanup of **Quizalofop-P-tefuryl**.

## Principle of Solid-Phase Extraction

SPE is a sample preparation technique that uses a solid sorbent to isolate analytes of interest from a liquid sample. The process involves four main steps: conditioning the sorbent, loading the sample, washing away interferences, and eluting the retained analytes. The choice of sorbent and solvents is critical for achieving high recovery and efficient cleanup.

## Quantitative Data Summary

The following tables summarize the performance of different SPE and QuEChERS methods for the analysis of **Quizalofop-P-tefuryl** in various matrices.

Table 1: Performance of SPE Methods for **Quizalofop-P-tefuryl** Cleanup

Matrix	SPE Sorbent	Analytical Method	Recovery (%)	LOD (mg/kg)	LOQ (mg/kg)	Reference
Soybean	Silica Gel	HPLC-UV	84.32 - 89.25	-	-	[3]
Foods	Primary Secondary Amine and Silica Gel	GC-MS/MS	80 - 93	0.00025	0.01	[4]

Table 2: Performance of QuEChERS Methods for **Quizalofop-P-tefuryl** Cleanup

Matrix	dSPE Sorbent	Analytical Method	Recovery (%)	LOD (mg/kg)	LOQ (mg/kg)	Reference
Soil	C18	UHPLC-Orbitrap-MS	-	-	-	[5]
Cabbage, Pear, Chives, Wheat Flour, Soybean Oil	Magnesium Sulfate, Florisil, Graphitized Carbon Black (GCB)	HPLC-MS/MS	69.8 - 120	0.0001 - 0.008	-	[6]
Beans	-	HPLC-DAD	92.4 - 117.8	0.003	-	[7][8]
Brown Rice, Soybean, Potato, Pepper, Mandarin	PSA, C18, GCB, Z-SEP, MWCNTs	LC-MS/MS	-	-	-	[9]

## Experimental Protocols

### Protocol 1: Traditional Solid-Phase Extraction using Silica Gel Cartridge (for Soybean Matrix)

This protocol is based on the methodology for determining **Quizalofop-P-tefuryl** residues in soybean.[3]

#### 1. Sample Preparation:

- Homogenize a representative sample of soybean.
- Weigh 10 g of the homogenized sample into a centrifuge tube.

#### 2. Extraction:

- Add 20 mL of a methanol-water mixture (volume ratio to be optimized, e.g., 4:1) to the sample.
- Vortex or shake vigorously for 10-15 minutes.
- Centrifuge at 4000 rpm for 5 minutes.
- Collect the supernatant.

#### 3. SPE Cleanup:

- Conditioning: Condition a silica gel SPE cartridge by passing 5 mL of methanol followed by 5 mL of hexane through it. Do not let the cartridge dry out.
- Loading: Load the extracted supernatant onto the conditioned silica gel cartridge.
- Washing: Wash the cartridge with 5 mL of a hexane-ethyl acetate mixture (e.g., 9:1 v/v) to remove interfering compounds.
- Elution: Elute the **Quizalofop-P-tefuryl** with 10 mL of a more polar solvent mixture, such as hexane-ethyl acetate (e.g., 1:1 v/v) or pure ethyl acetate.

#### 4. Final Analysis:

- Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a suitable solvent (e.g., acetonitrile or mobile phase) for HPLC-UV analysis.

#### Protocol 2: QuEChERS-based Cleanup (for Soil Matrix)

This protocol is adapted from a method for the analysis of **Quizalofop-P-tefuryl** and its metabolites in soil.[5]

##### 1. Sample Preparation:

- Air-dry and sieve a representative soil sample.
- Weigh 10 g of the soil sample into a 50 mL centrifuge tube.

##### 2. Extraction:

- Add 10 mL of acidified water (0.1 M hydrochloric acid).
- Add 10 mL of acidified acetonitrile (1% acetic acid, v/v).
- Add magnesium sulfate and sodium chloride (e.g., 4 g  $\text{MgSO}_4$  and 1 g  $\text{NaCl}$ ).
- Shake vigorously for 1 minute.
- Centrifuge at 4000 rpm for 5 minutes.

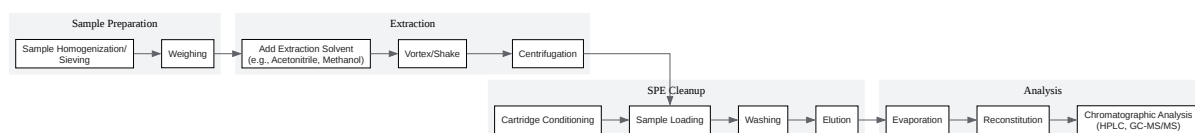
##### 3. Dispersive SPE (dSPE) Cleanup:

- Take a 1 mL aliquot of the acetonitrile (upper) layer and transfer it to a 2 mL dSPE tube containing C18 sorbent and magnesium sulfate (e.g., 50 mg C18 and 150 mg  $\text{MgSO}_4$ ).
- Vortex for 30 seconds.
- Centrifuge at 10,000 rpm for 2 minutes.

##### 4. Final Analysis:

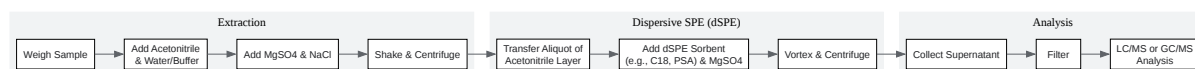
- Collect the supernatant and filter it through a 0.22  $\mu\text{m}$  filter.
- The extract is ready for analysis by UHPLC-Orbitrap-MS.

## Visualizations



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Caption: General workflow for traditional Solid-Phase Extraction (SPE).



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Caption: General workflow for the QuEChERS with dSPE cleanup method.

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## References

- 1. hpc-standards.com [hpc-standards.com]
- 2. Quizalofop-P-tefuryl | C<sub>22</sub>H<sub>21</sub>ClN<sub>2</sub>O<sub>5</sub> | CID 14601092 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. preprints.org [preprints.org]
- 7. qascf.com [qascf.com]
- 8. researchgate.net [researchgate.net]
- 9. Simultaneous Determination of Pyridate, Quizalofop-ethyl, and Cyhalofop-butyl Residues in Agricultural Products Using Liquid Chromatography-Tandem Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
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